

# Application Notes and Protocols for Calculating Groundwater Age Using Argon-39 Decay

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Argon-39

Cat. No.: B1261546

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The accurate determination of groundwater age is crucial for a wide range of scientific and industrial applications, from hydrogeological studies and climate modeling to ensuring the purity and safety of water sources for pharmaceutical manufacturing. **Argon-39** ( $^{39}\text{Ar}$ ), a noble gas radioisotope with a half-life of 269 years, serves as an ideal tracer for dating groundwater within the range of 50 to 1,000 years.<sup>[1][2][3][4][5]</sup> This timeframe is particularly significant as it bridges the gap between younger water dated with tritium ( $^3\text{H}$ ) and older water dated with carbon-14 ( $^{14}\text{C}$ ). This document provides detailed application notes and experimental protocols for the calculation of groundwater age using the **Argon-39** decay method.

The principle of  $^{39}\text{Ar}$  dating is based on the radioactive decay of cosmogenic  $^{39}\text{Ar}$ , which is produced in the upper atmosphere and subsequently dissolves in groundwater during recharge. By measuring the remaining  $^{39}\text{Ar}$  concentration in a groundwater sample and comparing it to the known atmospheric concentration at the time of recharge, the age of the water can be calculated. Two primary analytical techniques are employed for the measurement of the extremely low concentrations of  $^{39}\text{Ar}$ : Low-Level Counting (LLC) and Atom Trap Trace Analysis (ATTA).

## Quantitative Data Summary

The following tables summarize key quantitative data related to **Argon-39** decay and the analytical methods used for its detection.

Table 1: **Argon-39** Isotopic and Decay Data

Parameter	Value	Reference
Half-life ( $T_{1/2}$ )	$269 \pm 3$ years	[6]
Decay Constant ( $\lambda$ )	$8.1654 \times 10^{-11} \text{ s}^{-1}$	[7]
Decay Mode	Beta ( $\beta^-$ ) emission	[7][8]
Beta Decay Energy ( $E_{\text{max}}$ )	565 keV	[8]
Atmospheric Isotopic Abundance ( $^{39}\text{Ar}/\text{Ar}$ )	$8.23 \times 10^{-16}$	[9]
Specific Activity in Modern Argon	$\sim 0.964 \text{ Bq/kg of Argon}$	[6][10]

Table 2: Comparison of Analytical Methods for **Argon-39** Detection

Parameter	Low-Level Counting (LLC)	Atom Trap Trace Analysis (ATTA)
Principle	Measures the beta decay of $^{39}\text{Ar}$ in a proportional counter.	Selectively traps and counts individual $^{39}\text{Ar}$ atoms using lasers.[11]
Sample Volume (Water)	1,000 - 5,000 liters	1 - 5 kilograms (liters)[11]
Measurement Time	8 - 60 days	< 1 day[9][12]
Achievable Precision	Typically around 5-10%	Can be better than 5%
Advantages	Established technique with well-understood uncertainties.	Requires significantly smaller sample sizes; faster analysis time.[9][11]
Disadvantages	Requires very large sample volumes and long counting times.	Technically complex instrumentation.

## Experimental Protocols

### Protocol 1: Groundwater Sampling for Argon-39 Analysis

Objective: To collect a representative groundwater sample for  $^{39}\text{Ar}$  analysis while minimizing atmospheric contamination.

Materials:

- Submersible pump
- Inert tubing (e.g., copper or stainless steel)
- Gas-tight collection vessel (e.g., stainless steel cylinder or specialized gas collection bag)[1]
- Back-pressure valve
- Flow meter

- Clamps for sealing copper tubing

#### Procedure:

- **Well Purging:** Before sample collection, purge the well to ensure that the water being sampled is representative of the aquifer and not stagnant water from the well casing. The volume of water to be purged should be at least three times the volume of the well casing.
- **Equipment Setup:** Connect the submersible pump to the inert tubing. The outlet of the tubing should be connected to the gas-tight collection vessel. A back-pressure valve should be installed downstream of the collection vessel to maintain pressure and prevent degassing within the sampling line.[\[13\]](#)
- **Sample Collection (Copper Tube Method):** a. Flush the copper tubing with the groundwater to remove any air bubbles. b. Restrict the flow using the back-pressure valve to maintain pressure. c. Use clamps to create a cold weld on both ends of the copper tube, trapping a water sample under pressure.[\[13\]](#)[\[14\]](#)
- **Sample Collection (Gas Bag/Cylinder Method):** a. Connect the outlet of the degassed water line to the collection vessel. b. For large volume samples required for LLC, a membrane contactor can be used to efficiently extract dissolved gases from a continuous flow of water. [\[15\]](#)[\[16\]](#) c. Collect the extracted gas in a gas collection bag or compress it into a gas cylinder. [\[1\]](#)
- **Sample Storage and Transport:** Store the collected samples in a cool, dark place and transport them to the laboratory as soon as possible. Ensure that the collection vessels remain sealed to prevent contamination.

## Protocol 2: Gas Extraction and Argon Purification

**Objective:** To extract the dissolved gases from the groundwater sample and purify the argon fraction.

#### Materials:

- Vacuum extraction line

- Heating mantle
- Cryogenic traps (e.g., liquid nitrogen)
- Titanium sponge getter furnace[17]
- Gas chromatograph (optional)
- Quadrupole mass spectrometer (for monitoring purification)

Procedure:

- **Gas Extraction:** a. Connect the sample container (e.g., copper tube) to the vacuum extraction line. b. Evacuate the extraction line to a high vacuum. c. Release the water from the copper tube into a flask within the extraction line. d. Heat the flask to drive the dissolved gases out of the water. Simultaneously, cool a smaller flask with liquid nitrogen to cryogenically trap the extracted gases.[14]
- **Water Vapor Removal:** Pass the extracted gas through a dry ice or liquid nitrogen trap to remove water vapor.
- **Reactive Gas Removal:** a. Heat a titanium sponge getter to approximately 900°C. b. Pass the gas mixture over the hot titanium sponge. This will react with and remove reactive gases such as nitrogen, oxygen, and carbon dioxide, leaving the noble gases.[17]
- **Argon Separation (Optional):** If necessary, use a gas chromatograph to separate the argon from other noble gases (e.g., krypton, xenon).
- **Purity Check:** Use a quadrupole mass spectrometer to monitor the composition of the gas during the purification process to ensure all reactive gases have been removed.

## Protocol 3: Argon-39 Measurement by Low-Level Counting (LLC)

**Objective:** To measure the beta decay activity of  $^{39}\text{Ar}$  in the purified argon sample.

**Materials:**

- Ultra-low-background proportional counter (ULBPC)
- Shielding material (e.g., lead, copper)
- P-10 gas (90% Argon, 10% Methane)
- Modern argon standard (for calibration)
- $^{39}\text{Ar}$ -free (geologic) argon (for background measurement)

#### Procedure:

- **Detector Calibration:** a. Fill the ULBPC with a modern argon standard (mixed with methane to create P-10 gas) to a specific pressure (e.g., 10 atm).[1] b. Measure the count rate of the modern standard to establish the 100% modern  $^{39}\text{Ar}$  activity level. c. Evacuate the counter and fill it with  $^{39}\text{Ar}$ -free geologic argon to measure the detector background.[1]
- **Sample Measurement:** a. Introduce the purified argon sample from the groundwater into the ULBPC, adding methane to create the P-10 counting gas. b. Place the counter inside a heavy shielding to minimize background radiation from cosmic rays and surrounding materials. c. Record the beta decay events over an extended period (weeks to months) to achieve sufficient statistical precision.
- **Data Analysis:** a. Subtract the background count rate (from the geologic argon measurement) from the sample count rate. b. Calculate the ratio of the net sample count rate to the net modern argon count rate. This ratio represents the remaining fraction of  $^{39}\text{Ar}$  in the sample. c. Use the radioactive decay equation to calculate the age of the groundwater sample.

## Protocol 4: Argon-39 Measurement by Atom Trap Trace Analysis (ATTA)

Objective: To count the number of  $^{39}\text{Ar}$  atoms in the purified argon sample.

#### Materials:

- ATTA apparatus, including:


- Metastable atom source (e.g., RF discharge)
- Laser cooling and trapping system
- Magneto-optical trap (MOT)
- Fluorescence detection system (e.g., CCD camera or photomultiplier tube)

#### Procedure:

- **Sample Introduction:** Introduce the purified argon gas sample into the ATTA system.
- **Metastable State Excitation:** Excite the argon atoms to a metastable state using an RF discharge. This is necessary because laser cooling and trapping of argon is performed on a transition from a metastable state.[\[12\]](#)
- **Laser Cooling and Trapping:** a. A beam of metastable argon atoms is directed towards the MOT. b. Use a system of lasers with a specific frequency to slow down and trap the  $^{39}\text{Ar}$  atoms in the MOT. The laser frequency is tuned to be resonant with a specific hyperfine transition of  $^{39}\text{Ar}$ , making the process highly selective.
- **Atom Counting:** a. The trapped  $^{39}\text{Ar}$  atoms are continuously excited by the trapping lasers and emit fluorescence photons as they decay back to the metastable state. b. Detect these fluorescence photons using a sensitive detector. The number of detected photons is proportional to the number of trapped  $^{39}\text{Ar}$  atoms. Individual atoms can be counted.[\[11\]](#)
- **Data Analysis:** a. Measure the count rate of  $^{39}\text{Ar}$  atoms from the sample. b. Calibrate the system by measuring the count rate of a modern argon standard with a known  $^{39}\text{Ar}$  concentration. c. The ratio of the sample count rate to the standard count rate gives the relative abundance of  $^{39}\text{Ar}$  in the sample. d. Calculate the groundwater age using the radioactive decay equation. The system can achieve count rates of several  $^{39}\text{Ar}$  atoms per hour for modern samples.[\[9\]](#)[\[12\]](#)

## Visualizations

### Argon-39 Decay Pathway




[Click to download full resolution via product page](#)

Caption: The radioactive decay pathway of **Argon-39** to stable Potassium-39.

## Experimental Workflow for Groundwater Dating using Argon-39





[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining groundwater age using **Argon-39**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
- 2. Methods for using argon-39 to age-date groundwater using ultra-low-background proportional counting [[inis.iaea.org](https://inis.iaea.org)]
- 3. Methods for using argon-39 to age-date groundwater using ultra-low-background proportional counting - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. Methods for using argon-39 to age-date groundwater using ultra-low-background proportional counting (Journal Article) | OSTI.GOV [[osti.gov](https://www.osti.gov)]
- 6. Isotopes of argon - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 7. [mirdsoft.org](https://www.mirdsoft.org) [[mirdsoft.org](https://www.mirdsoft.org)]
- 8. [atom.kaeri.re.kr](https://atom.kaeri.re.kr) [[atom.kaeri.re.kr](https://atom.kaeri.re.kr)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. [arxiv.org](https://arxiv.org) [[arxiv.org](https://arxiv.org)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. [boris-portal.unibe.ch](https://boris-portal.unibe.ch) [[boris-portal.unibe.ch](https://boris-portal.unibe.ch)]
- 13. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 14. Dissolved Gas - Noble Gas Lab - The University of Utah [[noblegaslab.utah.edu](https://noblegaslab.utah.edu)]
- 15. [water.llnl.gov](https://water.llnl.gov) [[water.llnl.gov](https://water.llnl.gov)]
- 16. [bib.gfz-potsdam.de](https://bib.gfz-potsdam.de) [[bib.gfz-potsdam.de](https://bib.gfz-potsdam.de)]
- 17. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols for Calculating Groundwater Age Using Argon-39 Decay]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1261546#calculating-groundwater-age-using-argon-39-decay>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)